An In-Depth Technical Guide to 3-(Benzyloxy)-N-methyl-4-nitrobenzamide

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Compound of Interest

Compound Name:	*3-(Benzyloxy)-N-methyl-4-nitrobenzamide*
Cat. No.:	*B12988985*

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Abstract

This technical guide provides a comprehensive scientific overview of **3-(Benzyloxy)-N-methyl-4-nitrobenzamide**, a compound of interest for researchers in medicinal chemistry and drug development. As this molecule is not cataloged in major chemical databases such as the CAS Registry, this document serves as a primary reference. It details the compound's predicted identifiers and physicochemical properties, and proposes a robust, regioselective synthetic pathway derived from established chemical principles and analogous transformations. The guide includes detailed, step-by-step experimental protocols, a comparative analysis of structurally related compounds, and visual diagrams to elucidate the synthetic workflow, offering a foundational resource for its synthesis and further investigation.

Introduction and Compound Identification

3-(Benzyloxy)-N-methyl-4-nitrobenzamide is a substituted aromatic amide featuring a benzamide core functionalized with a benzyloxy group at the 3-position, a nitro group at the 4-position, and a methyl group on the amide nitrogen. A thorough search of the Chemical Abstracts Service (CAS) Registry, PubChem, and other major chemical databases indicates

that this specific compound has not been previously registered or assigned a CAS number. Its structural similarity to other pharmacologically relevant nitroaromatic and benzamide-containing molecules suggests its potential as an intermediate or a candidate in discovery pipelines. This guide aims to provide the necessary technical information to enable its synthesis and characterization.

Proposed Identifiers and Calculated Properties

Given the absence of experimental data, the following identifiers and properties for **3-(Benzyloxy)-N-methyl-4-nitrobenzamide** have been calculated using established cheminformatics tools.

Identifier/Property	Value	Source
IUPAC Name	3-(Benzyloxy)-N-methyl-4-nitrobenzamide	-
Molecular Formula	$C_{15}H_{14}N_2O_4$	-
Molecular Weight	286.28 g/mol	Calculated
Exact Mass	286.09536 Da	Calculated
XLogP3	2.9	Predicted
Hydrogen Bond Donor Count	1	Calculated
Hydrogen Bond Acceptor Count	4	Calculated
Rotatable Bond Count	4	Calculated
Topological Polar Surface Area	83.2 $Å^2$	Calculated

Comparative Analysis of Structural Analogs

To provide context, the table below compares the identifiers of the target compound with several structurally related, known chemicals.

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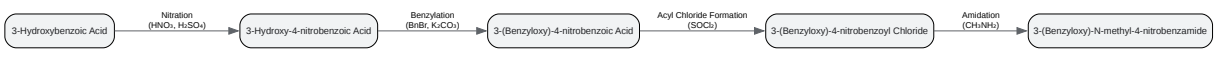
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-Nitro-4-(phenylmethoxy)benzamide	Not Assigned	$C_{14}H_{12}N_2O_4$	272.26
3-(Benzyloxy)benzoic acid[1]	69026-14-8	$C_{14}H_{12}O_3$	228.24
N-Methyl-4-nitrobenzamide[2]	2585-23-1	$C_8H_8N_2O_3$	180.16
3-Nitrobenzamide[3][4]	645-09-0	$C_7H_6N_2O_3$	166.13

Proposed Synthetic Route

The synthesis of **3-(Benzyloxy)-N-methyl-4-nitrobenzamide** can be logically approached through a three-step sequence starting from the commercially available 3-hydroxybenzoic acid. This proposed pathway is designed to ensure high regioselectivity and is based on well-established, high-yielding transformations documented for analogous substrates.[5][6]

The chosen strategy prioritizes nitration of the starting material first. Nitrating 3-(benzyloxy)benzoic acid would likely result in a mixture of isomers, complicating purification. By nitrating 3-hydroxybenzoic acid first, the directing effects of the hydroxyl and carboxylic acid groups favor the desired substitution pattern, leading to 3-hydroxy-4-nitrobenzoic acid. This intermediate then undergoes benzylation followed by amidation.

Synthetic Workflow Diagram



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